

GHS Hazard Classification of 3-Mercapto-1,2,4-triazole: A Technical Guide

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Compound of Interest

Compound Name: 3-Mercapto-1,2,4-triazole

Cat. No.: B187511

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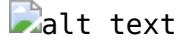
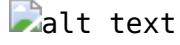
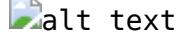
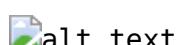
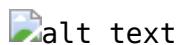
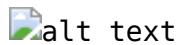
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3-Mercapto-1,2,4-triazole** (CAS No. 3179-31-5). The information herein is intended to support researchers, scientists, and drug development professionals in the safe handling, use, and assessment of this compound.

GHS Hazard Classification Summary

3-Mercapto-1,2,4-triazole is classified under several hazard categories according to the GHS. The primary hazards are associated with acute oral toxicity, skin irritation, and serious eye irritation.^[1] Some notifications to the ECHA C&L Inventory also indicate a potential for skin sensitization and hazards to the aquatic environment.^[2]

The following table summarizes the GHS hazard classifications for **3-Mercapto-1,2,4-triazole** based on aggregated data from multiple sources.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	Warning	 alt text
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	 alt text
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	Warning	 alt text
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	Warning	 alt text
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life	Warning	 alt text
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	Warning	 alt text

Note: The percentages of notifications for each hazard statement vary across different data sources. The classifications presented here represent the most frequently reported hazards.

Toxicological Data

While specific quantitative toxicological data for **3-Mercapto-1,2,4-triazole** is not consistently available across public databases, the GHS classifications are based on the results of toxicological studies. The following sections describe the types of studies used to determine these classifications.

Acute Oral Toxicity

The classification of "Acute Toxicity (Oral), Category 4" indicates that **3-Mercapto-1,2,4-triazole** is harmful if swallowed. This is typically determined through an acute oral toxicity study, often following OECD Test Guideline 423. While a precise LD50 (the dose lethal to 50% of a test population) for **3-Mercapto-1,2,4-triazole** is not readily available, for the related compound 1,2,4-triazole, the oral LD50 in rats is approximately 1650 mg/kg body weight.[3][4]

Skin Irritation

The "Skin Corrosion/Irritation, Category 2" classification signifies that the substance causes skin irritation. This is determined by a dermal irritation study, such as the one described in OECD Test Guideline 404. In these studies, the substance is applied to the skin of an animal, and the resulting irritation is scored.

Serious Eye Irritation

A classification of "Serious Eye Damage/Eye Irritation, Category 2" indicates that the substance causes serious eye irritation. The potential for eye irritation is assessed using methods like the Draize test, as outlined in OECD Test Guideline 405.[5] This test involves applying the substance to the eye of an animal and scoring the resulting damage to the cornea, iris, and conjunctiva.[6]

Skin Sensitization

The potential for skin sensitization ("Skin Sensitization, Category 1") is supported by evidence from a Local Lymph Node Assay (LLNA).[7] In one study, 3-Amino-5-mercaptopro-1,2,4-triazole, a closely related compound, tested positive in the LLNA, indicating its potential to cause an allergic skin reaction.[7] The LLNA is a validated alternative to traditional guinea pig tests for assessing the skin sensitization potential of a chemical.[8]

Experimental Protocols

The following sections provide an overview of the methodologies for the key experiments used to determine the GHS hazard classifications of **3-Mercapto-1,2,4-triazole**.

Acute Oral Toxicity Study (Following OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.

Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose. The animals are observed for a specified period for signs of toxicity and mortality.

Methodology:

- **Test Animals:** Typically, rats or mice are used.
- **Administration:** The test substance is administered by gavage in a single dose.
- **Dose Levels:** A starting dose is selected based on available information. Subsequent dose levels are adjusted up or down depending on the observed toxicity.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The study allows for the determination of the GHS hazard category and an estimation of the LD50.

In Vivo Skin Irritation Test (Following OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation.

Principle: The test substance is applied to a small area of the skin of an animal, and the degree of irritation is evaluated at specific intervals.

Methodology:

- **Test Animals:** Albino rabbits are commonly used.
- **Application:** A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.

- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Endpoint: The mean scores for erythema and edema are used to classify the substance's irritation potential.

In Vivo Eye Irritation Test (Following OECD Guideline 405)

This test evaluates the potential of a substance to cause serious eye damage or irritation.

Principle: A single dose of the test substance is applied to one eye of an animal, with the other eye serving as a control. The effects on the cornea, iris, and conjunctiva are observed and scored.

Methodology:

- Test Animals: Albino rabbits are the standard species.
- Application: A small amount of the substance is instilled into the conjunctival sac of one eye.
- Observations: The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of corneal opacity, iritis, and conjunctival redness and swelling (chemosis) are scored.
- Endpoint: The scores for each observation point are used to classify the substance's potential for eye irritation or serious eye damage.

Skin Sensitization: Local Lymph Node Assay (LLNA) (Following OECD Guideline 429)

The LLNA is the preferred method for testing the skin sensitization potential of chemicals.

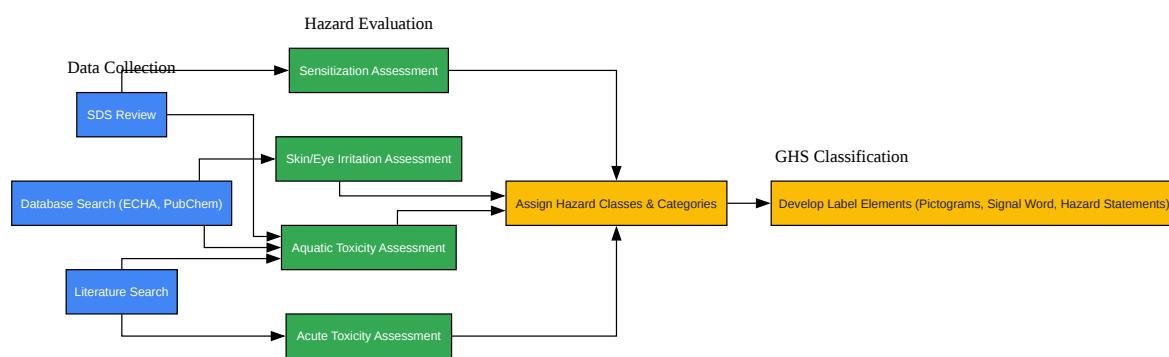
Principle: The assay measures the proliferation of lymphocytes in the draining lymph nodes of mice following dermal application of the test substance. A substance that is a skin sensitizer will induce a significant increase in lymphocyte proliferation.

Methodology:

- Test Animals: Mice are used.
- Application: The test substance is applied to the dorsal surface of the ears for three consecutive days.
- Measurement of Proliferation: On day 6, the mice are injected with a radiolabeled substance (e.g., ³H-methyl thymidine) that is incorporated into the DNA of proliferating cells. The draining auricular lymph nodes are then excised, and the amount of incorporated radioactivity is measured.
- Endpoint: A Stimulation Index (SI) is calculated by dividing the mean proliferation in the test group by the mean proliferation in the vehicle control group. An SI of 3 or greater is considered a positive result for skin sensitization.^[9]

Visualizations

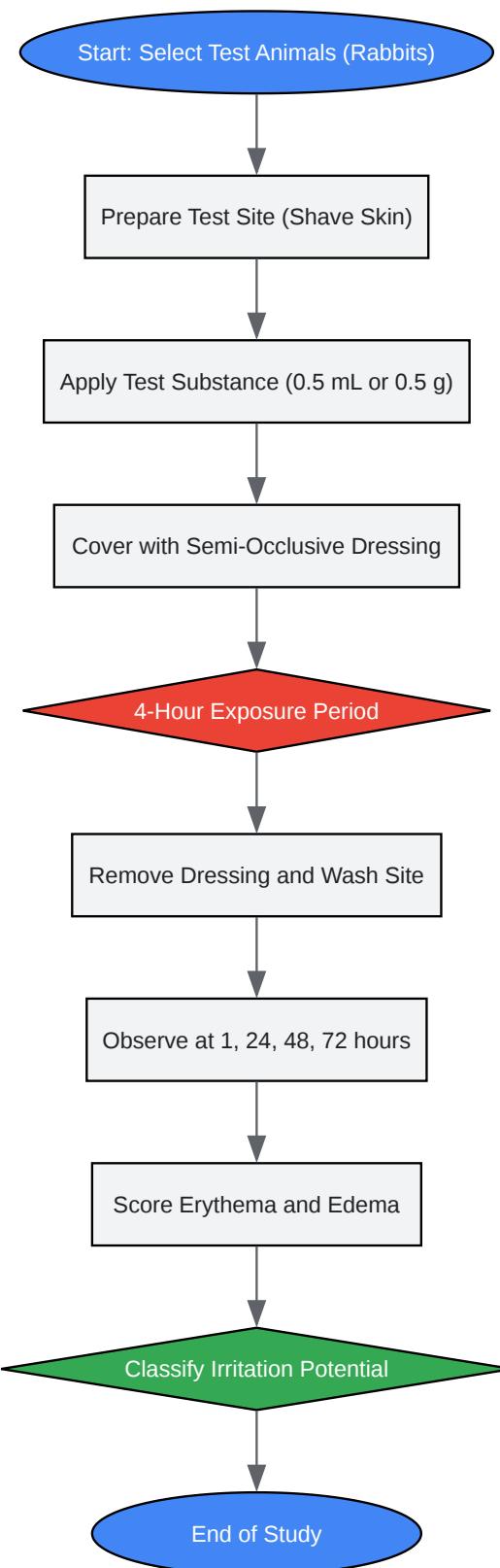
GHS Hazard Identification Workflow



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Caption: Workflow for GHS Hazard Identification of a Chemical Substance.

Experimental Workflow for In Vivo Skin Irritation Testing



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Caption: Experimental Workflow for In Vivo Skin Irritation Testing (OECD 404).

Conclusion

3-Mercapto-1,2,4-triazole is a chemical that requires careful handling due to its GHS classification as harmful if swallowed, a skin irritant, and a serious eye irritant. There is also evidence to suggest it may be a skin sensitizer and harmful to aquatic life. Professionals working with this compound should adhere to all recommended safety precautions, including the use of appropriate personal protective equipment (PPE) such as gloves, safety glasses, and lab coats. All work should be conducted in a well-ventilated area. Understanding the toxicological profile and the experimental basis for its hazard classification is crucial for risk assessment and the implementation of appropriate safety measures in a research and development setting.

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